

History and discovery of the indolizine heterocyclic system

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Compound of Interest

Compound Name:	Indolizine
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An In-depth Technical Guide to the **Indolizine** Heterocyclic System: History, Discovery, and Synthesis

For Researchers, Scientists, and Drug Development Professionals

Introduction

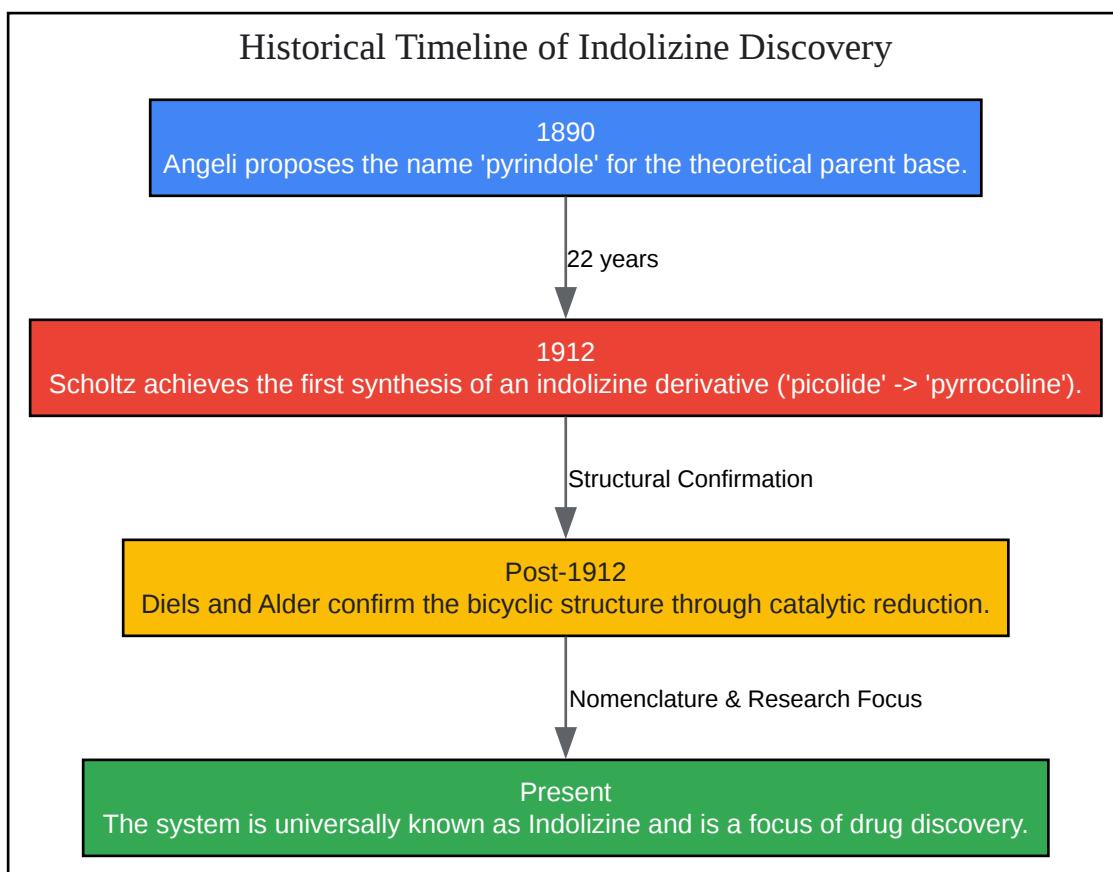
Indolizine, a heterocyclic aromatic compound with the formula C₈H₇N, is a structural isomer of the well-known indole nucleus.^[1] Unlike indole, the nitrogen atom in **indolizine** is located at a ring fusion position, creating a unique 10- π electron system that is isoelectronic with indole and structurally related to purines.^{[2][3]} This distinct arrangement imparts specific physicochemical properties and a broad spectrum of biological activities to its derivatives.^[2] While numerous indole-based drugs are commercially available, no **indolizine**-based therapeutic has yet reached the market, making it a "privileged scaffold" of significant interest for future drug discovery and development.^{[1][4][5]} This guide provides a comprehensive overview of the history, discovery, properties, and key synthetic methodologies of the **indolizine** core, tailored for professionals in chemical and pharmaceutical research.

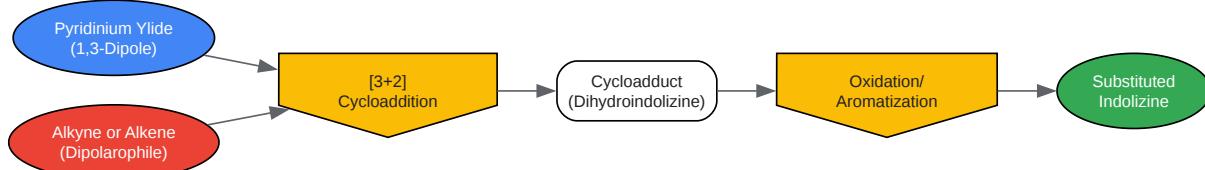
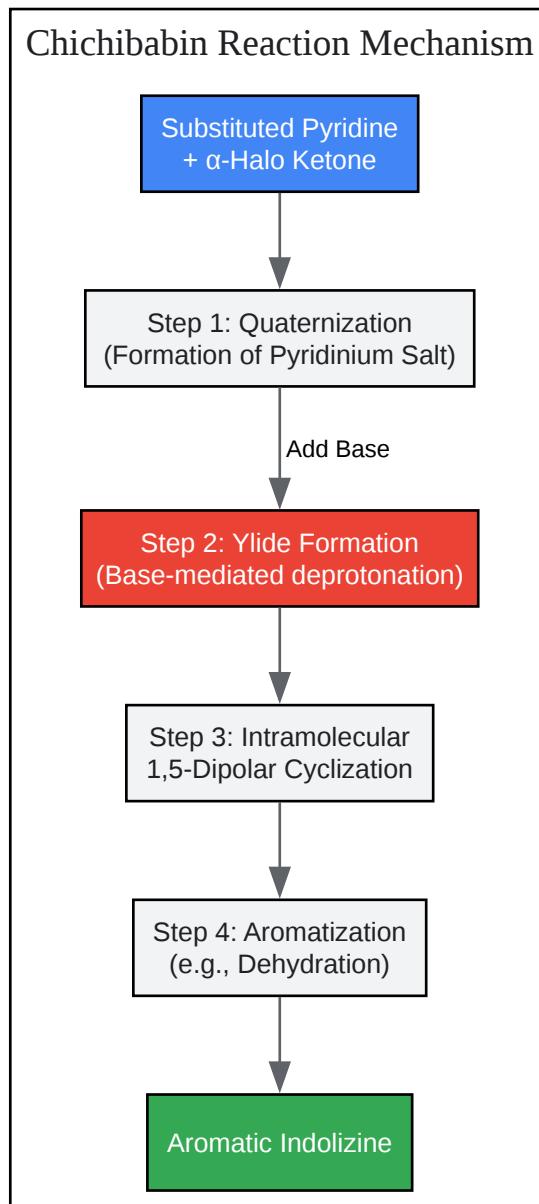
History and Discovery

The journey of the **indolizine** ring system began in the late 19th century. The initial concept was reported in 1890 by the Italian chemist Angeli, who proposed the name "pyrindole" for the parent base.^[6] However, it was not until 1912 that the first synthesis was accomplished by Scholtz.^{[6][7]} He treated 2-methylpyridine with acetic anhydride at high temperatures (200–

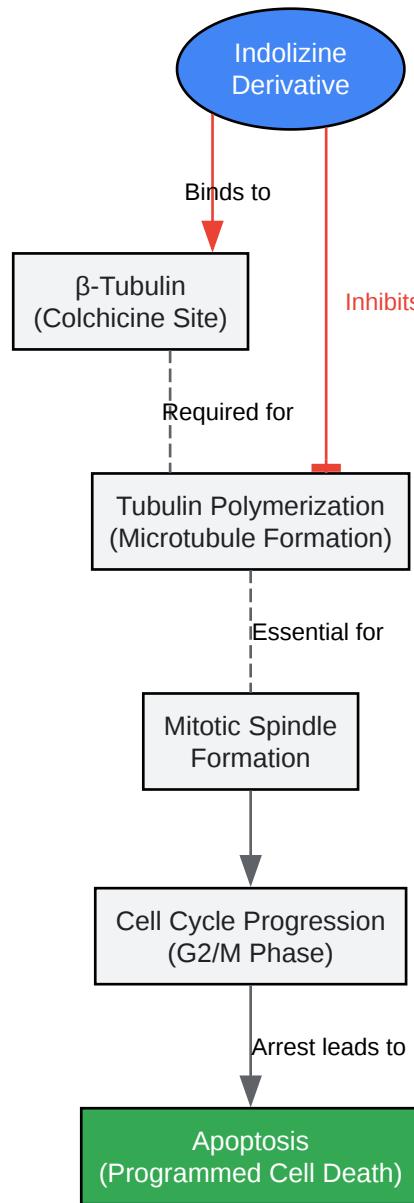
220°C) to produce a compound he named "picolide".^[6] Acid hydrolysis of this "picolide" yielded a crystalline solid with the empirical formula C₈H₇N, which Scholtz initially called "pyrrocoline".^[6]

The structure of this new compound was a subject of investigation. It displayed reactions characteristic of pyrroles and indoles but had only weakly basic properties, suggesting it was not a typical pyridine derivative.^{[6][8]} The definitive structure was later confirmed by Diels and Alder through catalytic reduction experiments.^[6] The name "pyrrocoline" was eventually replaced by the current, officially accepted term "**indolizine**".^[6]





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